

Operational Guide: Proper Disposal of (2R)-2-hydroxy-3-(4-hydroxyphenyl)propanoic Acid

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Compound of Interest

Compound Name: (2R)-2-hydroxy-3-(4-hydroxyphenyl)propanoic acid

CAS No.: 89919-57-3

Cat. No.: B1215527

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As laboratory professionals dedicated to innovation and safety, our handling of chemical reagents from initial use to final disposal must be meticulous. This guide provides a comprehensive, step-by-step protocol for the proper disposal of **(2R)-2-hydroxy-3-(4-hydroxyphenyl)propanoic acid**, ensuring the safety of personnel and adherence to environmental regulations. The procedures outlined are grounded in established safety principles and regulatory standards, reflecting a commitment to best practices in laboratory operations.

Hazard Assessment and Identification

Before any handling or disposal, a thorough understanding of the compound's potential hazards is essential. **(2R)-2-hydroxy-3-(4-hydroxyphenyl)propanoic acid**, while not listed as an acutely hazardous waste, possesses properties that require careful management. The primary hazards are associated with its irritant nature.^{[1][2][3][4]}

Key Hazards:

- Eye Irritation: Causes serious eye irritation upon contact.[2][4]
- Skin Irritation: Can cause skin irritation.[1][4]
- Respiratory Irritation: Inhalation of dust may cause respiratory tract irritation.[1][4]

The toxicological properties of this specific compound have not been fully investigated, which necessitates treating it with a high degree of caution.[1]

Hazard Classification	Description	GHS Pictogram
Skin Irritation	Causes skin irritation upon direct contact.	
Eye Irritation	Causes serious eye irritation upon direct contact.	
Respiratory Irritation	May cause respiratory irritation if inhaled as a dust.	

Personal Protective Equipment (PPE)

Based on the hazard assessment, the following minimum PPE must be worn when handling **(2R)-2-hydroxy-3-(4-hydroxyphenyl)propanoic acid** in any form (solid, solution, or waste):

- Eye Protection: Safety glasses with side shields or chemical safety goggles are mandatory. [2][5]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile) to prevent skin exposure.[1]
- Body Protection: A standard laboratory coat must be worn.[5]
- Respiratory Protection: If handling fine powders outside of a ventilated enclosure, a NIOSH-approved respirator may be necessary. All handling of the solid compound should ideally be performed in a well-ventilated area or a chemical fume hood to keep airborne concentrations low.[1][2]

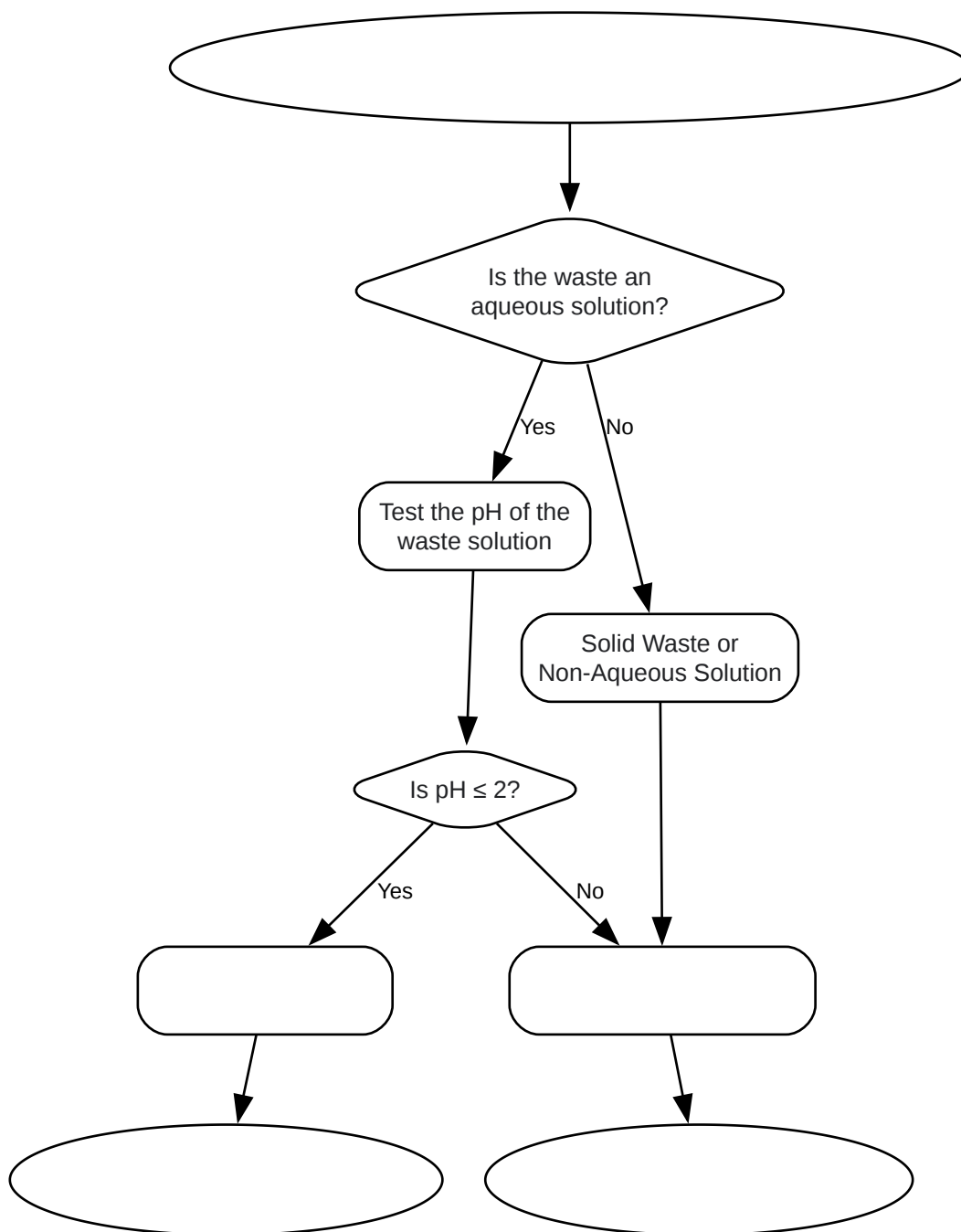
Waste Characterization: The Critical First Step

The cornerstone of proper chemical disposal is accurate waste characterization. Under the U.S. Environmental Protection Agency (EPA) Resource Conservation and Recovery Act (RCRA), a chemical waste is considered hazardous if it is specifically listed or if it exhibits one of four characteristics: Ignitability, Corrosivity, Reactivity, or Toxicity.[6][7]

(2R)-2-hydroxy-3-(4-hydroxyphenyl)propanoic acid is not a listed hazardous waste. Therefore, its classification depends on whether it exhibits any of the hazardous characteristics.

- **Ignitability:** The compound is a solid with no reported low flash point, so it is not considered ignitable.[1]
- **Reactivity:** It is stable under normal conditions and does not react violently with water.[1]
- **Toxicity:** It is not known to meet the regulatory definition of toxicity.
- **Corrosivity:** This is the most relevant characteristic. As a propanoic acid derivative, its solutions can be acidic. An aqueous solution with a pH less than or equal to 2 is defined as a corrosive hazardous waste (EPA waste code D002).[3][6]

The following workflow must be followed to determine the correct waste stream.



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Caption: Waste characterization workflow for **(2R)-2-hydroxy-3-(4-hydroxyphenyl)propanoic acid**.

Spill Management Protocol

In the event of a spill, immediate and correct action is crucial to prevent exposure and contamination.

- Evacuate and Alert: Alert personnel in the immediate area and restrict access.
- Don PPE: Wear the appropriate PPE as described in Section 2.
- Containment: For liquid spills, contain the spill using absorbent pads or other suitable materials.
- Cleanup (Solid Spill): Carefully sweep or vacuum up the solid material, avoiding dust generation. Place the material into a suitable, labeled container for disposal.^[1]
- Cleanup (Liquid Spill): Absorb the spill with an inert material such as vermiculite, sand, or earth.^[1] Place the absorbed material into a sealed, labeled container for disposal.
- Decontaminate: Clean the spill area with soap and water, followed by a final rinse.
- Waste Disposal: The collected spill debris must be characterized and disposed of according to the procedures in Section 5.

Waste Disposal Procedures

Segregating waste streams is a fundamental principle of good laboratory practice.^{[8][9]} Do not mix hazardous and non-hazardous waste.

Non-Hazardous Waste Disposal

If the waste (solid or a solution with pH > 2) is determined to be non-hazardous, follow these steps:

- Containerization: Collect the waste in a clearly labeled, sealed, and chemically compatible container. The label should clearly state "Non-Hazardous Waste" and list the chemical contents.
- Disposal: Dispose of the container through your institution's non-hazardous chemical waste stream. This may involve pickup by your Environmental Health & Safety (EHS) department or a licensed waste contractor.^{[10][11]}

- Drain Disposal: Do not pour this chemical down the drain unless explicitly permitted by your institution's EHS department and local regulations.[6] Most laboratory chemical waste should not be drain-disposed.[9]

Hazardous Waste Disposal (Corrosive - D002)

If the waste is an aqueous solution with a $\text{pH} \leq 2$, it must be managed as corrosive hazardous waste.[6]

- Container Selection: Use a designated, leak-proof hazardous waste container. Plastic containers are often preferred for corrosive waste.[6] Ensure the container is compatible with acidic waste; do not use metal containers.[7][12]
- Labeling: The container must be labeled with the words "Hazardous Waste" and a clear description of the contents.[13] The label must also indicate the specific hazard, in this case, "Corrosive."
- Accumulation: Store the waste container in a designated Satellite Accumulation Area (SAA) at or near the point of generation.[6][13][14] The SAA must be under the direct supervision of laboratory personnel.[7]
- Container Management: Keep the waste container securely closed at all times, except when adding waste.[6] Do not overfill containers; a maximum of 90% capacity is a common best practice.[7]
- Segregation: Store the container with other compatible (acidic) wastes. Ensure it is physically separated from incompatible materials like bases or oxidizers. Use secondary containment (such as a spill tray) to prevent accidental release.[12]
- Pickup and Disposal: Contact your institution's EHS department for pickup and disposal by a licensed hazardous waste vendor.[6]

Decontamination and Empty Container Disposal

The disposal of seemingly empty containers is also regulated. A container that held hazardous waste is considered "empty" under RCRA if all waste has been removed by standard practice and no more than 1 inch of residue remains.[15]

- Non-Hazardous Containers: If the container held only non-hazardous **(2R)-2-hydroxy-3-(4-hydroxyphenyl)propanoic acid**, remove or deface the label and dispose of it in the appropriate laboratory glass or plastic recycling bin.[\[12\]](#)
- Hazardous Containers: If the container held corrosive hazardous waste, it must be triple-rinsed with a suitable solvent (e.g., water). The rinsate must be collected and treated as hazardous waste.[\[15\]](#) After triple-rinsing, the defaced container can typically be disposed of as non-hazardous waste or recycled.

Waste Minimization

A key component of responsible chemical management is to minimize waste generation.[\[6\]](#)

- Prudent Purchasing: Order only the quantity of chemical required for your experiments.[\[6\]](#)
- Inventory Management: Maintain a detailed chemical inventory to avoid over-ordering and to use chemicals before they expire.[\[8\]](#)
- Scale Reduction: Where possible, reduce the scale of experiments to decrease the volume of waste produced.[\[6\]](#)

By adhering to these detailed procedures, researchers can ensure the safe and compliant disposal of **(2R)-2-hydroxy-3-(4-hydroxyphenyl)propanoic acid**, upholding their commitment to a safe laboratory environment and environmental stewardship.

References

- SCION Instruments. (n.d.). Good Laboratory Practices: Waste Disposal. Retrieved from [\[Link\]](#)
- Ace Waste. (n.d.). Properly Managing Chemical Waste in Laboratories. Retrieved from [\[Link\]](#)
- University of Pennsylvania EHRS. (n.d.). LABORATORY CHEMICAL WASTE MANAGEMENT GUIDELINES. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press (US). Retrieved from [\[Link\]](#)

- Business Waste. (2024, March 19). Laboratory Waste Disposal Guide. Retrieved from [\[Link\]](#)
- GAIACA. (2022, April 11). How to Dispose of Chemical Waste in a Lab Correctly. Retrieved from [\[Link\]](#)
- DuraLabel. (2025, December 16). OSHA Rules for Hazardous Chemicals. Retrieved from [\[Link\]](#)
- American Chemical Society. (n.d.). Regulation of Laboratory Waste. Retrieved from [\[Link\]](#)
- Medical Laboratory Observer. (n.d.). Laboratory Waste Management: The New Regulations. Retrieved from [\[Link\]](#)
- CDMS. (2024, October 30). OSHA Hazardous Waste Disposal Guidelines: A Comprehensive Overview. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency. (2025, November 25). Regulations for Hazardous Waste Generated at Academic Laboratories. Retrieved from [\[Link\]](#)
- Chemistry World. (2008, December 9). EPA tweaks hazardous waste rules for academic labs. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration. (n.d.). Occupational Safety and Health Guidance Manual for Hazardous Waste Site Activities. Retrieved from [\[Link\]](#)
- Creative Safety Supply. (n.d.). OSHA Chemical Storage Requirements: How Employers Can Stay Compliant. Retrieved from [\[Link\]](#)
- Cole-Parmer. (n.d.). Material Safety Data Sheet - (R)-(+)-2-(4-Hydroxyphenoxy)propanoic acid. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration. (n.d.). Hazardous Waste - Overview. Retrieved from [\[Link\]](#)
- Temarry Recycling. (2020, June 30). How To Dispose Non-Hazardous Waste. Retrieved from [\[Link\]](#)

- CPChem. (2023, February 15). Safety data sheet - 3-(3-Hydroxyphenyl)propionic acid. Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency. (2025, August 13). Resource Conservation and Recovery Act (RCRA) Regulations. Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency. (2025, September 5). Resource Conservation and Recovery Act (RCRA) Overview. Retrieved from [[Link](#)]
- National Environmental Trainers. (n.d.). RCRA Regulations Explained. Retrieved from [[Link](#)]
- U.S. Waste Industries Inc. (n.d.). Non-Hazardous Waste Disposal. Retrieved from [[Link](#)]

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Sources

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. fishersci.com [fishersci.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. cpachem.com [cpachem.com]
- 5. aksci.com [aksci.com]
- 6. ehrs.upenn.edu [ehrs.upenn.edu]
- 7. How to Dispose of Chemical Waste in a Lab Correctly [gaiaca.com]
- 8. Good Laboratory Practices: Waste Disposal [scioninstruments.com]
- 9. businesswaste.co.uk [businesswaste.co.uk]
- 10. blog.idrenvironmental.com [blog.idrenvironmental.com]
- 11. uswonline.com [uswonline.com]
- 12. acewaste.com.au [acewaste.com.au]
- 13. MedicalLab Management Magazine [medlabmag.com]

- [14. epa.gov \[epa.gov\]](https://www.epa.gov)
- [15. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](https://www.ncbi.nlm.nih.gov)
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